

6-Chloro-4-methylquinoline molecular weight and chemical formula

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Compound of Interest

Compound Name: 6-Chloro-4-methylquinoline

Cat. No.: B1367173

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An In-depth Technical Guide to **6-Chloro-4-methylquinoline** for Advanced Research

Authored by a Senior Application Scientist

This guide provides an in-depth exploration of **6-Chloro-4-methylquinoline**, a heterocyclic compound of significant interest in the fields of medicinal chemistry and materials science. As a key structural motif, the quinoline scaffold is present in a wide array of pharmacologically active agents. The strategic placement of a chlorine atom at the 6-position and a methyl group at the 4-position imparts unique physicochemical properties that make this molecule a valuable intermediate for the synthesis of novel therapeutic candidates and functional materials. This document serves as a technical resource for researchers, chemists, and drug development professionals, offering detailed information on its core properties, synthesis, applications, and safety protocols.

Core Molecular Attributes

6-Chloro-4-methylquinoline is a substituted quinoline derivative. The core structure consists of a bicyclic aromatic system where a benzene ring is fused to a pyridine ring.

Chemical Formula and Molecular Weight

The fundamental identity of this compound is defined by its chemical composition and mass.

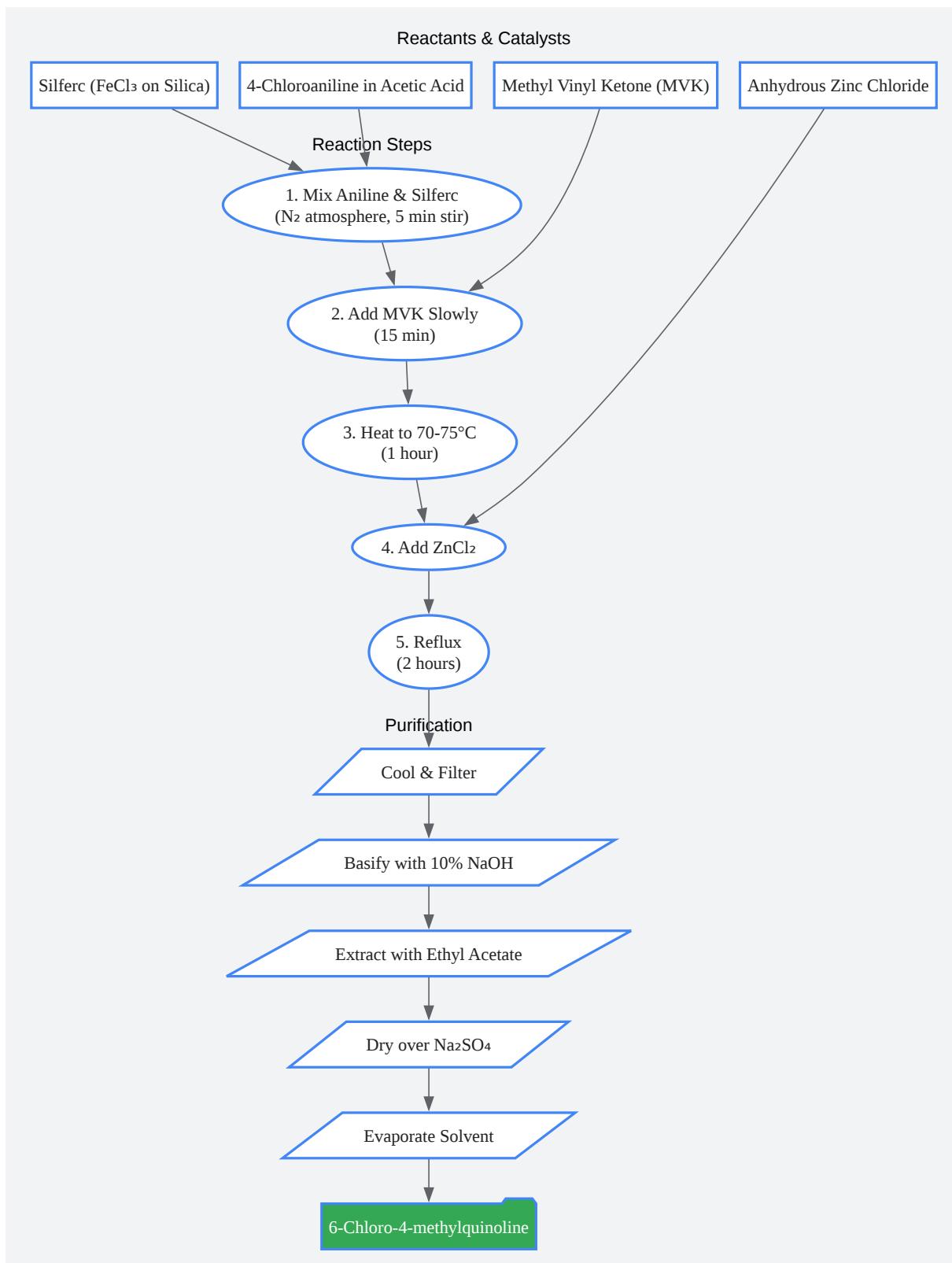
- Chemical Formula: C₁₀H₈ClN[1]

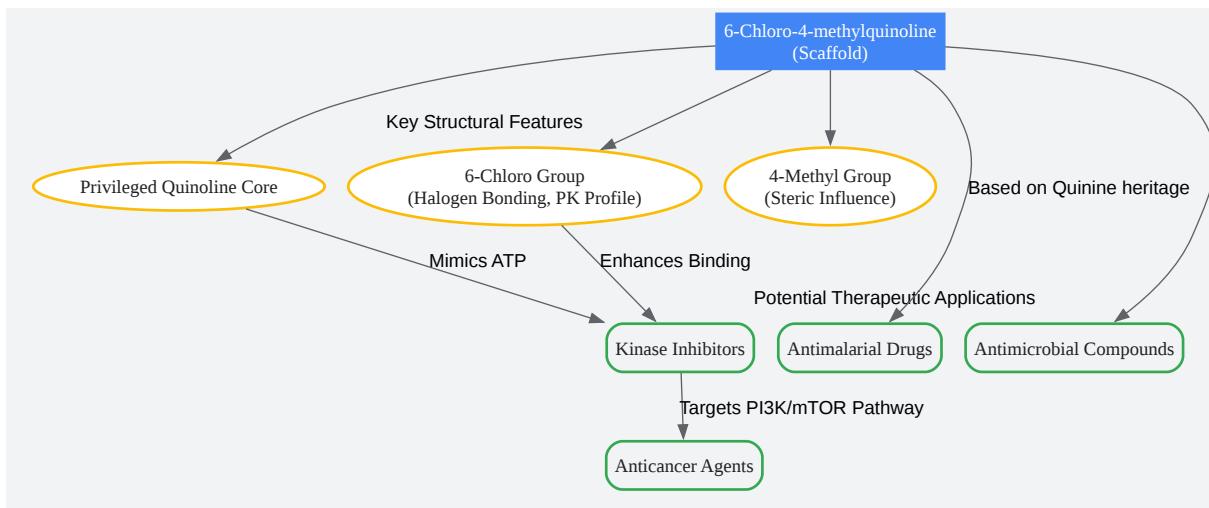
- Molecular Weight: 177.63 g/mol [\[1\]](#)

These primary identifiers are crucial for all stoichiometric calculations, analytical characterizations, and registration in chemical databases.

Structural Representation

The arrangement of atoms in **6-Chloro-4-methylquinoline** is key to its reactivity and interaction with biological targets.





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References

- 1. 41037-29-0|6-Chloro-4-methylquinoline|BLD Pharm [bldpharm.com]
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